

Mordant Green 4: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: Mordant Green 4

CAS No.: 10279-68-2

Cat. No.: B576755

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Introduction

Mordant Green 4, also identified by its Colour Index name C.I. 10005 and CAS Registry Number 10279-68-2, is a synthetic dye belonging to the naphthoquinone class.^{[1][2]} Primarily utilized in the textile industry for dyeing protein fibers like wool and silk, its efficacy is rooted in its ability to form highly stable complexes with metal mordants, which enhances color fastness.^{[1][2]} This technical guide provides a comprehensive overview of the known solubility and stability characteristics of **Mordant Green 4**. Due to a lack of extensive published quantitative data for this specific dye, this paper also presents detailed, standardized experimental protocols for determining these properties, based on established scientific and regulatory guidelines.

The commercially available form of **Mordant Green 4** is typically the sodium salt, with the molecular formula $C_{10}H_8NNaO_5S$.^[3] The presence of a sulfonic acid group is a key structural feature that significantly influences its solubility in aqueous media.^[2]

Solubility Profile

The solubility of **Mordant Green 4** is a critical parameter for its application in dyeing processes and for any potential development in other scientific fields. While precise quantitative solubility data is not widely published, qualitative descriptions provide valuable insights into its behavior in various solvents.

Qualitative Solubility Data

Mordant Green 4 is known to be soluble in polar solvents like water and ethanol.^[1] The color of the resulting solution is dependent on the solvent, a common characteristic of many dyes. Its solubility is also noted to be pH-dependent.^[2]

Solvent	Observation	Solution Color	Reference
Water	Soluble	Yellow	^[1]
Ethanol	Soluble	Red-light yellow	^[1]
Concentrated Sulfuric Acid	Soluble; precipitates on dilution	Dark brown	^[1]

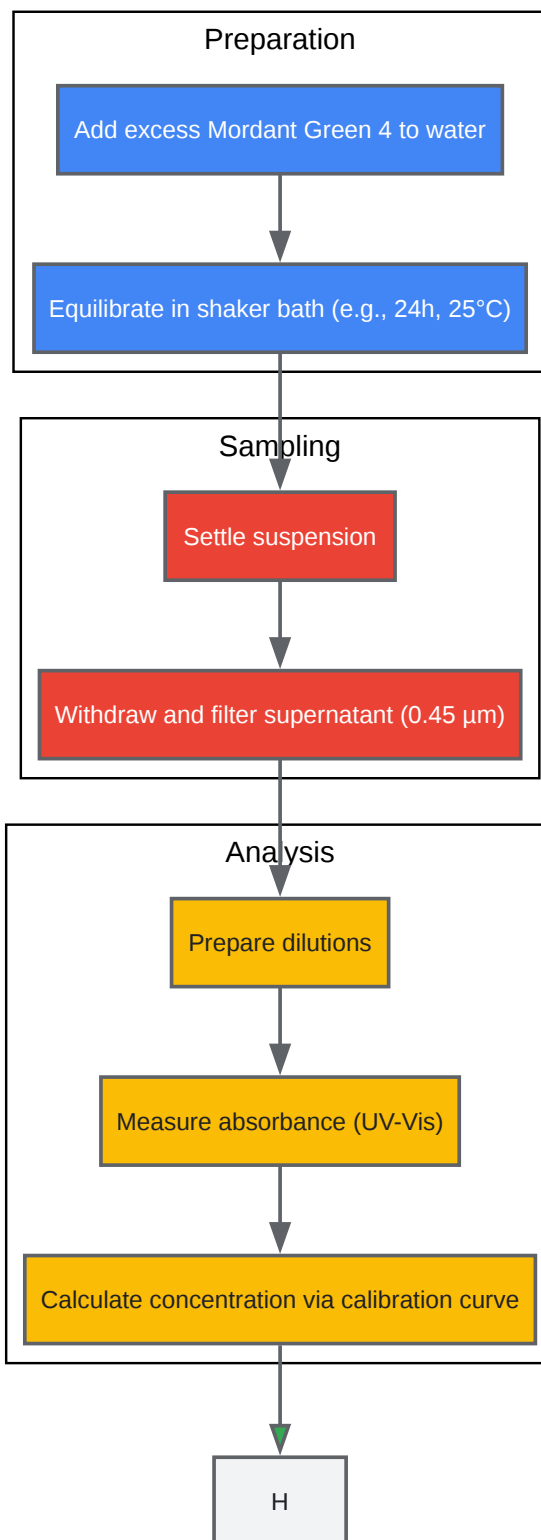
Experimental Protocol: Determination of Aqueous Solubility (Shake-Flask Method)

The following is a standardized protocol for determining the aqueous solubility of a dye like **Mordant Green 4**.

- Preparation of Saturated Solution:
 - Add an excess amount of **Mordant Green 4** powder to a known volume of deionized water in a glass flask with a stopper.
 - Seal the flask and place it in a shaker bath maintained at a constant temperature (e.g., 25°C).
 - Agitate the mixture for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.

- Sample Collection and Preparation:
 - Allow the suspension to settle for a specified time (e.g., 2 hours) at the same constant temperature.
 - Carefully withdraw a sample from the supernatant using a syringe.
 - Filter the sample through a 0.45 μm filter to remove any undissolved particles. The filter material should be tested for compatibility to prevent adsorption of the dye.
- Analysis:
 - Prepare a series of dilutions of the filtered supernatant with deionized water.
 - Measure the absorbance of the diluted solutions using a UV-Vis spectrophotometer at the wavelength of maximum absorbance (λ_{max}) for **Mordant Green 4**.
 - Separately, prepare a calibration curve using known concentrations of **Mordant Green 4**.
 - Calculate the concentration of the saturated solution by comparing its absorbance to the calibration curve, accounting for the dilution factor. The solubility is then reported in units such as g/L or mol/L.

Workflow for Solubility Determination

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A generalized workflow for determining the aqueous solubility of **Mordant Green 4**.

Stability Profile

The stability of **Mordant Green 4** is primarily discussed in the context of its performance as a dye, where it exhibits good fastness to light and washing when complexed with metal mordants on textile fibers.[2] However, for broader applications, understanding its chemical stability under various environmental conditions is crucial.

Qualitative Stability Observations

- **pH Stability:** **Mordant Green 4** shows instability at pH extremes. It dissolves in concentrated sulfuric acid to form a dark brown solution, and upon dilution, a brown flocculent precipitate forms.[1] In the presence of sodium hydroxide, an aqueous solution of the dye exhibits a green-yellow fluorescence, indicating a change in its chemical structure.[1] Optimal adsorption for dyeing is noted to be below pH 2.[2]
- **Thermal Stability:** The dye is considered to have good thermal stability to withstand the conditions of the mordanting process in textile dyeing.[2]
- **Photostability:** When used as a mordant dye, it has good light fastness, suggesting that the dye-metal complex is resistant to photolytic degradation.[4]

Experimental Protocol: Forced Degradation Study

Forced degradation studies are essential to identify potential degradation products and establish the intrinsic stability of a compound. The following protocol is based on the International Council for Harmonisation (ICH) guidelines.[5][6]

- **Preparation of Stock Solution:** Prepare a stock solution of **Mordant Green 4** in a suitable solvent (e.g., water or a water/methanol mixture) at a known concentration (e.g., 1 mg/mL). [7]
- **Stress Conditions:**
 - **Acid Hydrolysis:** Mix the stock solution with an equal volume of an acid solution (e.g., 0.1 N HCl). Heat the mixture (e.g., at 60°C) for a specified period (e.g., up to 7 days), collecting samples at various time points.[7] Neutralize the samples before analysis.

- Base Hydrolysis: Mix the stock solution with an equal volume of a base solution (e.g., 0.1 N NaOH). Keep at room temperature or heat gently, collecting samples at various time points.[7] Neutralize the samples before analysis.
- Oxidative Degradation: Treat the stock solution with an oxidizing agent (e.g., 3% H₂O₂). Keep the solution at room temperature and protected from light, collecting samples at various time points.
- Thermal Degradation: Expose the solid powder and the stock solution to elevated temperatures (e.g., 60-80°C) in a stability chamber.[7]
- Photolytic Degradation: Expose the solid powder and the stock solution to a light source that provides both UV and visible light, with a minimum exposure of 1.2 million lux hours and 200 watt-hours per square meter, as per ICH Q1B guidelines.[6][7] A control sample should be kept in the dark under the same temperature conditions.
- Analysis (Stability-Indicating Method):
 - Develop a stability-indicating analytical method, typically using High-Performance Liquid Chromatography (HPLC) with a photodiode array (PDA) detector.
 - The method must be able to separate the intact **Mordant Green 4** from all degradation products.
 - Analyze the stressed samples to quantify the remaining amount of **Mordant Green 4** and to detect the formation of degradation products.
 - Peak purity analysis should be performed to ensure that the chromatographic peak of the parent compound is free from any co-eluting degradants.



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A generalized workflow for a forced degradation study of **Mordant Green 4**.

Conclusion

Mordant Green 4 is a well-established dye with qualitative solubility in polar solvents and demonstrated stability in textile applications. However, a significant gap exists in the scientific literature regarding quantitative solubility and chemical stability data. The protocols outlined in this guide provide a systematic and standardized approach for researchers to generate this much-needed data. By employing these methodologies, a comprehensive understanding of the physicochemical properties of **Mordant Green 4** can be achieved, potentially unlocking its use in new and advanced applications beyond the textile industry. For professionals in drug development and other scientific fields, such data is a prerequisite for considering any compound for further investigation.

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